

An In-depth Technical Guide to 4-Ethylstyrene (CAS: 3454-07-7)

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Compound of Interest

Compound Name: 4-Ethylstyrene

Cat. No.: B166490

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Ethylstyrene** (CAS Number 3454-07-7), a substituted aromatic monomer critical in polymer science and synthetic chemistry. Initially, it is crucial to clarify a common point of confusion: CAS number 3454-07-7 is definitively assigned to **4-Ethylstyrene**, also known as 1-ethenyl-4-ethylbenzene. This document details its chemical and physical properties, outlines established synthesis and polymerization protocols, discusses its primary applications, and lists key suppliers. All quantitative data is presented in structured tables for clarity. Furthermore, this guide includes detailed experimental methodologies and visual diagrams generated using Graphviz to illustrate key chemical processes, adhering to strict presentation and color contrast standards for optimal readability by a scientific audience.

Introduction

4-Ethylstyrene is an organic compound characterized by a benzene ring substituted with both a vinyl ($-\text{CH}=\text{CH}_2$) and an ethyl ($-\text{CH}_2\text{CH}_3$) group at the para positions.^[1] Its unique bifunctional nature, combining an aromatic core with a reactive vinyl group, makes it a valuable monomer for producing a variety of polymers and copolymers.^[1] The presence of the ethyl group modifies the physical and mechanical properties of the resulting polymers compared to those derived from unsubstituted styrene, influencing factors like glass transition temperature and

solubility.[2] This guide serves as a technical resource for professionals engaged in materials science, polymer chemistry, and organic synthesis.

Chemical and Physical Properties

The fundamental properties of **4-Ethylstyrene** are summarized below. These characteristics are essential for its handling, storage, and application in various experimental settings.

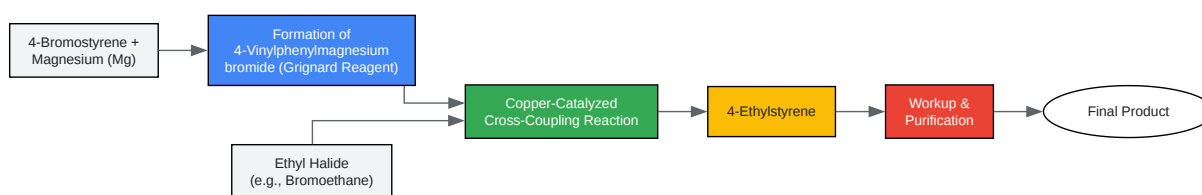
Property	Value	Reference(s)
CAS Number	3454-07-7	[3][4]
Molecular Formula	C ₁₀ H ₁₂	[1][3]
Molecular Weight	132.20 g/mol	[3]
IUPAC Name	1-ethenyl-4-ethylbenzene	[3]
Synonyms	p-Ethylstyrene, p-Ethylvinylbenzene, 1-Ethyl-4-vinylbenzene	[1][3]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Characteristic aromatic	[1]
Density	0.893 - 0.898 g/cm ³ at 20-25 °C	[4]
Melting Point	-49.7 °C	[2]
Boiling Point	192.3 °C (at 760 mmHg); 60-61 °C (at 5 Torr)	[2][4]
Flash Point	62.1 °C	[2]
Solubility	Insoluble in water; moderately soluble in organic solvents	[1]
Refractive Index	~1.543	

Synthesis and Reaction Mechanisms

4-Ethylstyrene can be synthesized through several established organic chemistry routes. The choice of method often depends on the available starting materials and desired scale.

Synthesis via Grignard Coupling

A common laboratory-scale synthesis involves a Grignard coupling reaction. This method provides precise control over the final structure. The general workflow is depicted below.

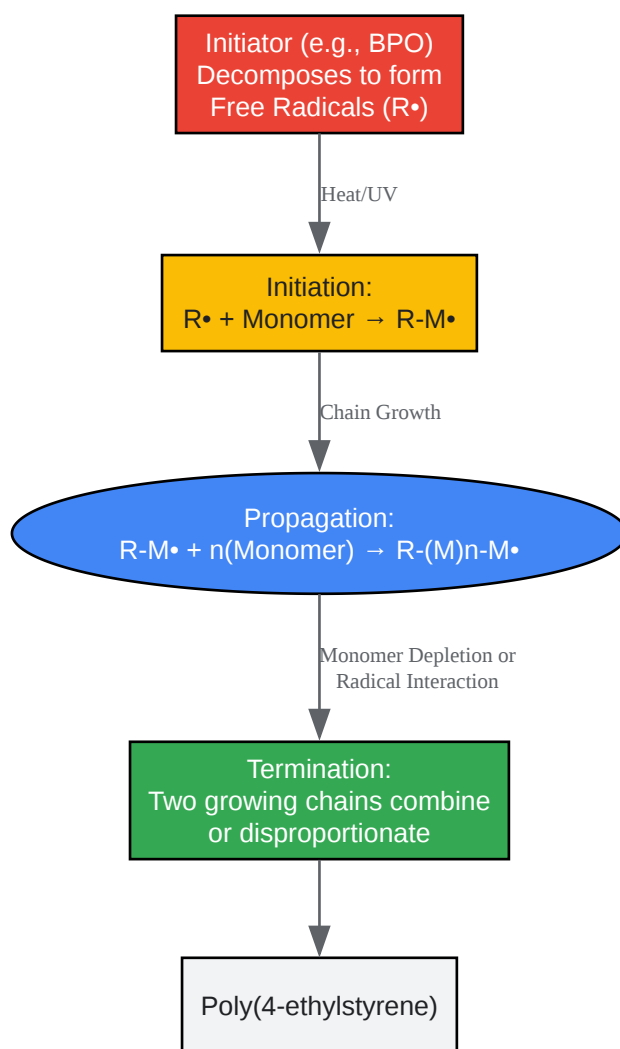


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Figure 1: General workflow for the synthesis of **4-Ethylstyrene** via Grignard coupling.

Polymerization Mechanism: Free-Radical Polymerization

4-Ethylstyrene readily undergoes polymerization at its vinyl group, most commonly via a free-radical mechanism. This process is fundamental to producing poly(**4-ethylstyrene**).^[5] The mechanism consists of three key stages: initiation, propagation, and termination.



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*Figure 2: Key stages of the free-radical polymerization of **4-Ethylstyrene**.*

Experimental Protocols

This section provides detailed methodologies for key procedures involving **4-Ethylstyrene**.

Protocol 1: Synthesis of 4-Ethylstyrene via Grignard Reagent

This protocol is adapted from general procedures for Grignard reactions with styrenic compounds.^{[6][7]}

Materials:

- 4-Bromostyrene (1 equivalent)
- Magnesium turnings (2 equivalents)
- Bromoethane (1.1 equivalents)
- Anhydrous tetrahydrofuran (THF)
- Lithium dichlorocuprate (catalytic amount)
- 10% Aqueous NH_4Cl solution
- Ethyl acetate (EtOAc)
- Saturated aqueous NaHCO_3 solution
- Brine
- Anhydrous Na_2SO_4

Methodology:

- Grignard Reagent Preparation: Under a dry nitrogen atmosphere, add magnesium turnings to a flame-dried, three-necked flask equipped with a reflux condenser and dropping funnel. Add a solution of 4-bromostyrene in anhydrous THF dropwise to initiate the reaction. Maintain a gentle reflux until the magnesium is consumed.
- Coupling Reaction: Cool the prepared Grignard reagent to $-15\text{ }^\circ\text{C}$. In a separate flask, prepare a solution of bromoethane in anhydrous THF.
- Slowly add the bromoethane solution to the Grignard reagent. Introduce a catalytic amount of lithium dichlorocuprate.[2]
- Allow the reaction mixture to stir for 3-4 hours, gradually warming to room temperature.
- Workup: Quench the reaction by slowly adding 10% aqueous NH_4Cl solution at $0\text{ }^\circ\text{C}$.
- Extract the mixture with ethyl acetate (2x).

- Wash the combined organic layers sequentially with saturated aqueous NaHCO_3 solution and brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation or column chromatography on silica gel to afford pure **4-Ethylstyrene**.

Protocol 2: Free-Radical Solution Polymerization of 4-Ethylstyrene

This protocol describes a typical solution polymerization to synthesize poly(**4-ethylstyrene**).^[8]

Materials:

- **4-Ethylstyrene** monomer (inhibitor removed by passing through alumina)
- Toluene (solvent)
- 2,2'-Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO) (initiator, ~0.1 mol% relative to monomer)

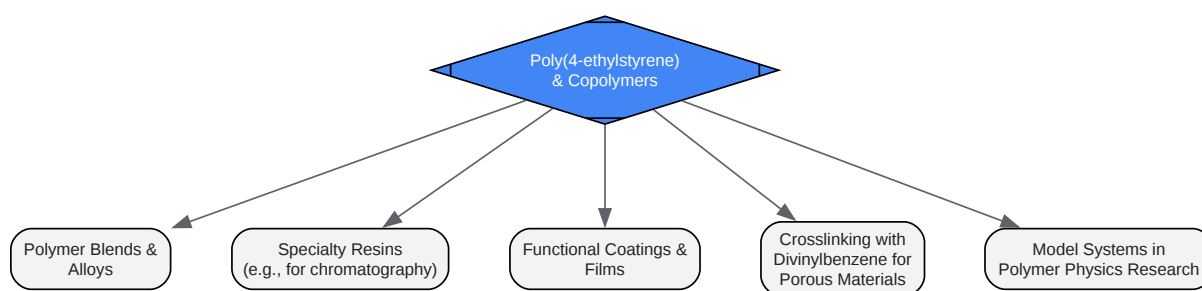
Methodology:

- Preparation: In a Schlenk flask, dissolve the **4-Ethylstyrene** monomer and the AIBN initiator in toluene.
- Deoxygenation: Subject the solution to three freeze-pump-thaw cycles to remove dissolved oxygen, which can inhibit polymerization.
- Polymerization: Place the sealed flask in a preheated oil bath at 60-80 °C (depending on the initiator used) and stir for 12-24 hours. The solution will become noticeably more viscous.
- Precipitation and Purification: After the reaction period, cool the flask to room temperature. Precipitate the polymer by slowly pouring the viscous solution into a large volume of a non-solvent, such as cold methanol, with vigorous stirring.

- Collect the white, solid poly(**4-ethylstyrene**) by vacuum filtration.
- Wash the polymer with fresh methanol to remove any unreacted monomer and initiator residues.
- Dry the final polymer product in a vacuum oven at 50-60 °C overnight.

Applications

The primary application of **4-Ethylstyrene** is as a monomer and comonomer in the production of specialty plastics and resins.[1] Its polymer, poly(**4-ethylstyrene**), and its copolymers have distinct properties that are leveraged in various fields.



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*Figure 3: Key application areas for polymers derived from **4-Ethylstyrene**.*

While not directly used as a pharmaceutical active ingredient, its derivatives and polymers can be employed in drug delivery systems, as functional excipients, or in the synthesis of polymer-supported catalysts relevant to pharmaceutical manufacturing.

Safety and Handling

4-Ethylstyrene is a flammable liquid and vapor.[3] It can cause skin and serious eye irritation, and may be fatal if swallowed and enters the airways due to aspiration hazard.[3] It is recommended to handle this chemical in a well-ventilated fume hood, wearing appropriate

personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Store in a cool, dry, well-ventilated area away from sources of ignition.[9]

Suppliers

4-Ethylstyrene is available from various chemical suppliers, often with different purity grades suitable for research and industrial applications.

Supplier	Typical Purity Offered
Sigma-Aldrich (Merck)	>98%, >99%
Alfa Aesar	98%
TCI America	>98%
CymitQuimica	>80%, Custom Purity
BenchChem	Research Grade

Note: Availability and purity may vary. Users should consult the supplier's catalog for current specifications.

Conclusion

4-Ethylstyrene (CAS 3454-07-7) is a versatile monomer with well-defined properties and established synthetic routes. Its significance lies primarily in its role as a building block for specialty polymers, where the introduction of an ethyl group onto the polystyrene backbone allows for the fine-tuning of material characteristics. This guide has provided the essential technical data, experimental protocols, and safety information required by researchers and developers to effectively utilize this compound in their work.

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